

# Comprehensive Technical Guide: Tricyclamol Chloride

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

[Get Quote](#)

## Chemical Identification and Physical Properties

**Tricyclamol chloride** is a quaternary ammonium salt with anticholinergic properties, closely related to the pharmaceutical agent **Procyclidine**. [1] [2] The following table summarizes its core chemical identification data:

Property Type	Specification
Systematic Name	1-cyclohexyl-3-(1-methylpyrrolidin-1-ium-1-yl)-1-phenylpropan-1-ol;chloride [3]
CAS Registry Number	3818-88-0 [3] [4] [5]
Other Identifiers	EINECS 223-311-5; Procyclidine (base form synonym) [3] [1] [4]
Molecular Formula	C <sub>20</sub> H <sub>32</sub> ClNO [3] [4]
Average Molecular Weight	337.93 g/mol [3] [5]
Canonical SMILES	<chem>C[N+](CCCC1)CCC(C2CCCCC2)(C3=CC=CC=C3)O.[Cl-]</chem> [3]

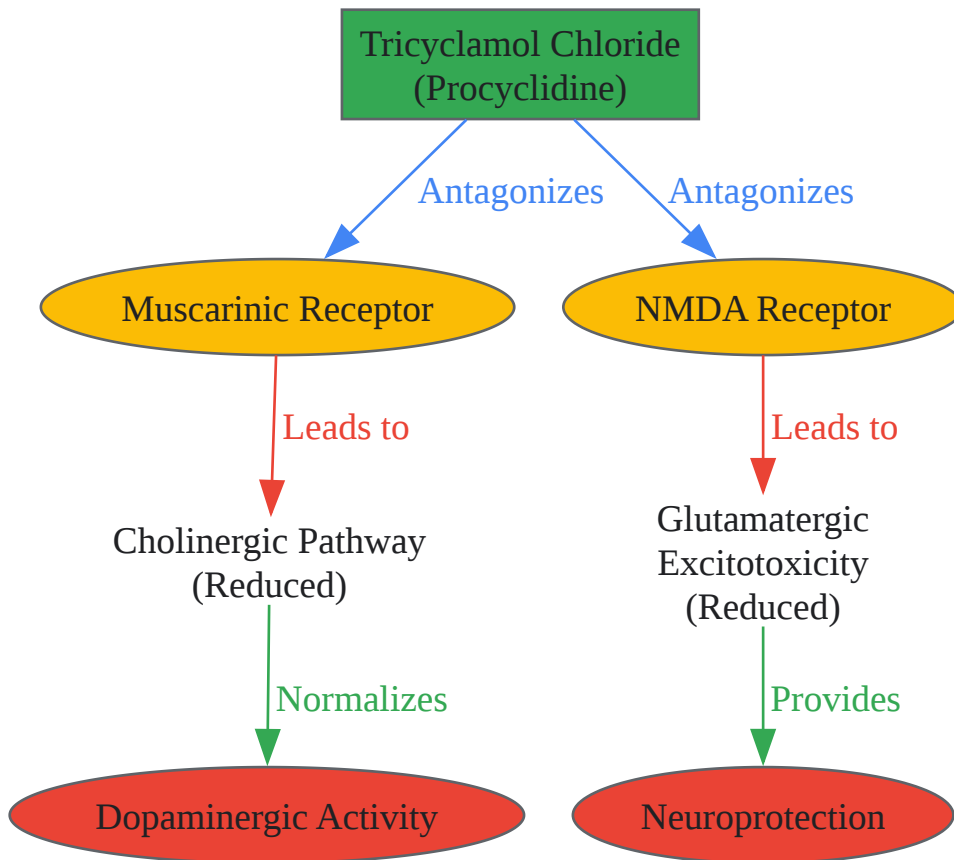
Property Type	Specification
Related Pharmaceutical	Procyclidine (CAS 77-37-2), which shares the same base structure. [1] [2]

**Physical Properties and Characterization:** The compound has a melting point of **226-227 °C (decomp)**. [5] Its exact mass is 338.22500, with a calculated **LogP of 4.84580**, indicating relatively high lipophilicity. [3] [4] It functions as both a hydrogen bond acceptor (count: 2) and donor (count: 1). [3]

## Pharmacological Profile and Mechanism of Action

**Tricyclamol chloride**, known in its pharmaceutical context as Procyclidine, is a centrally-acting **muscarinic receptor antagonist**. [1] [2] Its mechanism is primarily attributed to the blockade of central cholinergic receptors, which helps rebalance cholinergic and dopaminergic neurotransmission in the basal ganglia. [2] This is the basis for its use in managing parkinsonian symptoms and drug-induced extrapyramidal side effects. [2] Research has also revealed that it possesses properties of an **N-methyl-D-aspartate (NMDA) receptor antagonist**, which may contribute to its neuroprotective effects, particularly in models of nerve agent intoxication. [1]

The following diagram illustrates the dual mechanism of action of **Tricyclamol Chloride** (Procyclidine) in the central nervous system, which underlies its therapeutic and research applications:



[Click to download full resolution via product page](#)

## Research and Clinical Applications

### Primary Indications and Uses in Research

The research applications of **Tricyclamol chloride** (Procyclidine) are primarily derived from its anticholinergic and anti-NMDA properties. The table below outlines its key research uses:

Application Area	Model/Context	Proposed Mechanism of Action
<b>Parkinson's Disease</b>	Study of drug-induced parkinsonism and extrapyramidal symptoms. [1] [2]	Blockade of central muscarinic receptors, restoring dopamine-acetylcholine balance in basal ganglia. [2]

Application Area	Model/Context	Proposed Mechanism of Action
Neuroprotection	Soman (nerve agent)-induced epilepsy and brain damage. [1]	Combined muscarinic and NMDA receptor antagonism, protecting neuronal integrity. [1]
Psychiatric Disorders	Investigation of disorders with underlying cholinergic-glutamatergic imbalances. [1]	Dual pharmacology targeting both muscarinic and NMDA pathways. [1]

## Detailed Experimental Protocol for Neuroprotection Studies

One key area of research involves its efficacy against chemical nerve agent toxicity. The following is a summary of a representative *in vivo* experimental protocol:

- **Objective:** To evaluate the protective efficacy of Procyclidine (Tricyclamol) against Soman-induced seizures and brain damage. [1]
- **Animal Models:** Male Sprague-Dawley rats and Dunkin-Hartley male guinea pigs. [1]
- **Dosing and Administration:** Procyclidine is administered via **subcutaneous injection** at doses ranging from **0.3 to 6.0 mg/kg**. [1] It is often studied in combination with other antidotes, such as the acetylcholinesterase reactivator physostigmine (PhS). [1]
- **Key Outcome Measures:**
  - **Seizure Protection:** Ability to prevent or mitigate Soman-induced convulsions. [1]
  - **Survival Rate:** Increased protection in a dose-dependent manner. [1]
  - **Neuropathology:** Assessment of brain damage in regions like the hippocampus, cortex, amygdala, and thalamus. [1]
- **Results:** The study found that Procyclidine provided dose-dependent protection, increasing survival by **1.92 to 5.07-fold in rats** and **3.00 to 4.70-fold in guinea pigs**. It also protected the neurological integrity of the brain and prevented Soman-induced severe brain damage. [1]

## Safety and Handling Information

- **Toxicity Data:** The related base compound, Procyclidine, has a reported **LD<sub>50</sub> of 60 mg/kg (intravenous) in mice**. [2]
- **Regulatory Notes:** It is important to note that this product is a **controlled substance** in some territories and is sold with the explicit disclaimer "For research use only. We do not sell to patients."

[1] Furthermore, some suppliers indicate that the sale of the product may be prohibited due to patent laws. [5]

- **Handling:** Standard safe laboratory practices should be followed when handling this compound. The melting point is accompanied by decomposition, which should be considered during thermal analysis. [5]

## Additional Information

The compound is available from various chemical suppliers specializing in research chemicals and active pharmaceutical ingredients (APIs). [3] [6] Prices are typically available upon inquiry, and purities of **98.0%** are offered. [6] The Harmonized System (HS) code for customs is 2933990090, categorized under "heterocyclic compounds with nitrogen hetero-atom(s) only." [4]

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Procyclidine (Tricyclamol) | Muscarinic Receptor Antagonist [medchemexpress.com]
2. Procyclidine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. CAS 3818-88-0 Tricyclamol - Alfa chloride Chemistry [alfa-chemistry.com]
4. | CAS#:3818-88-0 | Chemsrcc tricyclamol chloride [chemsrc.com]
5. CAS#: 3818-88-0 tricyclamol chloride [chemicalbook.com]
6. tricyclamol chloride [chemsrc.com]

To cite this document: Smolecule. [Comprehensive Technical Guide: Tricyclamol Chloride].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b584187#tricyclamol-chloride-chemical-identification>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)